

2-Bromo-1-octene as synthetic intermediate

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Compound Focus: 2-Bromo-1-octene

CAS No.: 13249-60-0

Cat. No.: S763700

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Chemical Data Summary

The table below summarizes the basic identification and physico-chemical properties of **2-Bromo-1-octene** as gathered from the search results.

Property	Description
CAS Number	13249-60-0 [1] [2] [3]
Molecular Formula	$C_8H_{15}Br$ [1] [2] [3]
Molecular Weight	191.11 g/mol [2] [3]
Boiling Point	183.9°C at 760 mmHg (estimate) [1]
Density	1.133 g/cm ³ (estimate) [1]
Refractive Index	n^{20}_D 1.462 (estimate) [1]
Common Synonyms	2-Bromooct-1-ene; 1-Octene, 2-bromo- [1] [2]

Applications and Synthesis

While specific protocols are not available, the search results indicate the following:

- **Synthetic Intermediate:** The primary use of **2-Bromo-1-octene** is as a building block in organic synthesis [1] [2].
- **Preparation Product:** One source lists **2,4-Octadiene** as a preparation product derived from **2-Bromo-1-octene**, suggesting its utility in synthesizing more complex molecules [2].
- **Patent Status:** Note that one source mentions this compound may be a "patent product," which could restrict its commercial availability or use [2].

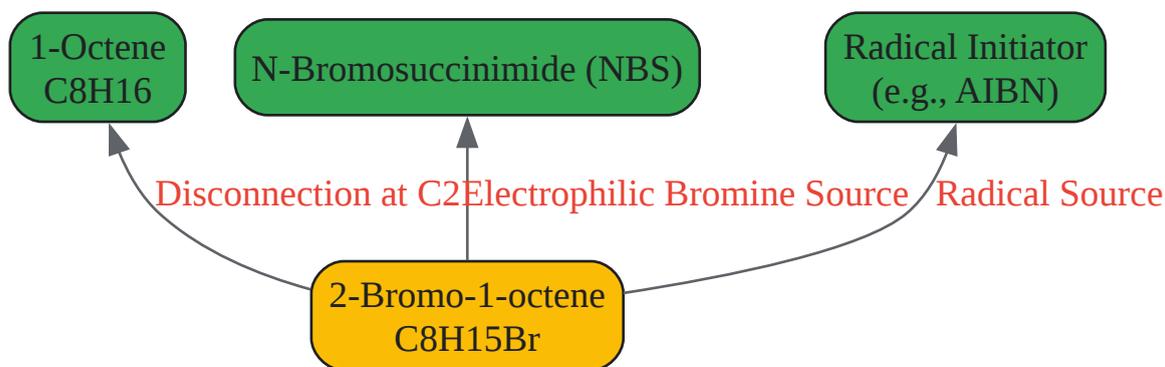
Supplier Information

The following suppliers list **2-Bromo-1-octene**, though you should verify current availability and pricing directly with them.

Supplier	Purity	Packaging	Price (as of 2021)
Rieke Metals, Inc. [2] [3]	97% [3]	1g, 2g [3]	\$391 (1g) [3]
Matrix Scientific [2] [3]	95% [3]	1g, 2g, 5g [2] [3]	\$415 (1g) [3]
J & K SCIENTIFIC LTD. [2] [3]	95% [2]	10g, 1g, 25g, 2g, 5g [2]	Information missing

Retrosynthetic Analysis

The diagram below illustrates a potential retrosynthetic strategy for **2-Bromo-1-octene**, breaking it down into simpler starting materials. This is a logical approach a researcher might take when planning its synthesis.



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Limitations and Further Research

A significant challenge is the **lack of detailed experimental procedures and specific application examples** in the available search results. To obtain this critical information, I suggest you:

- **Consult Scientific Literature:** Search specialized databases like SciFinder, Reaxys, or PubMed for journal articles that use this specific compound.
- **Review Patent Literature:** Investigating the patents that cover this compound (as hinted at in one source [2]) may provide detailed synthetic methods and applications.
- **Contact Suppliers:** Reach out to the listed suppliers directly, as they may provide technical data sheets or application notes.

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References

1. - 2 - Bromo - 1 | CAS#:13249-60-0 | Chemsrvc octene [chemsrc.com]
2. - 2 - Bromo - 1 CAS#: 13249-60-0 octene [chemicalbook.com]
3. - 2 - Bromo - 1 | 13249-60-0 octene [chemicalbook.com]

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